

# An In-depth Technical Guide to the Thermodynamic Properties of 1,12-Dodecanediol

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## Compound of Interest

Compound Name: 1,12-Dodecanediol

Cat. No.: B052552

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## Introduction

**1,12-Dodecanediol** (CAS: 5675-51-4), a long-chain  $\alpha,\omega$ -diol, is a versatile organic compound with a wide range of applications in various industries, including polymers, cosmetics, and pharmaceuticals. Its utility in these fields is intrinsically linked to its physicochemical properties, which are governed by its molecular structure—a twelve-carbon aliphatic chain capped by hydroxyl groups at both ends. This unique structure allows for the formation of extensive hydrogen bonding networks, significantly influencing its thermodynamic behavior. A thorough understanding of these properties is crucial for process design, formulation development, and predicting the material's behavior under different conditions. This technical guide provides a comprehensive overview of the core thermodynamic properties of **1,12-dodecanediol**, details the experimental methodologies for their determination, and presents the data in a clear, accessible format.

## Core Thermodynamic Properties

The thermodynamic properties of **1,12-dodecanediol** are fundamental to its application. These properties dictate its phase behavior, solubility, and energy requirements for processing. The following tables summarize the key quantitative data available for **1,12-dodecanediol**.

## Table 1: Fundamental Physicochemical and Thermodynamic Properties of 1,12-Dodecanediol

Property	Value	Units	Notes
Molecular Formula	C <sub>12</sub> H <sub>26</sub> O <sub>2</sub>	-	-
Molecular Weight	202.33	g/mol	-
Melting Point	79 - 84	°C	Range indicates typical purity.
Boiling Point (at 760 mmHg)	313.33 (estimated)	°C	Estimated value.
Boiling Point (at 12 mmHg)	188 - 190	°C	Experimental value.
Enthalpy of Fusion (ΔH <sub>fus</sub> )	51.2	kJ/mol	Experimentally determined. <a href="#">[1]</a>
Enthalpy of Vaporization (ΔH <sub>vap</sub> )	Not Experimentally Determined	kJ/mol	Requires experimental determination or reliable prediction.
Heat Capacity (C <sub>p</sub> )	Not Experimentally Determined	J/(mol·K)	Requires experimental determination.

## Table 2: Solubility of 1,12-Dodecanediol

Solvent	Solubility	Temperature
Water	28.81 (estimated)	mg/L
Alcohol	Soluble	-
Warm Ether	Soluble	-
Petroleum Ether	Insoluble	-

## Experimental Protocols

Accurate determination of thermodynamic properties relies on precise experimental methodologies. The following sections detail the standard protocols for measuring the key thermodynamic parameters of **1,12-dodecanediol**.

## Determination of Melting Point and Enthalpy of Fusion: Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of **1,12-dodecanediol** (typically 2-5 mg) is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- **Instrument Setup:** The DSC instrument is calibrated for temperature and enthalpy using a certified standard, such as indium.
- **Thermal Program:** The sample and reference are subjected to a controlled temperature program. A typical program involves heating the sample from ambient temperature to a temperature above its melting point at a constant rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen).
- **Data Analysis:** The heat flow to the sample is monitored as a function of temperature. An endothermic peak is observed at the melting point. The onset of this peak is taken as the melting temperature, and the area under the peak is proportional to the enthalpy of fusion.

## Determination of Boiling Point

Due to its high boiling point, the determination of the boiling point of **1,12-dodecanediol** at atmospheric pressure can be challenging. Therefore, it is often measured at a reduced pressure.

Methodology (Thiele Tube Method for Reduced Pressure):

- **Apparatus Setup:** A small amount of **1,12-dodecanediol** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube. The test tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil (e.g., silicone oil). The Thiele tube is connected to a vacuum system with a manometer to control and measure the pressure.
- **Heating and Observation:** The Thiele tube is gently heated. As the temperature rises, the air trapped in the capillary tube expands and escapes as a stream of bubbles.
- **Boiling Point Determination:** The heating is discontinued, and the apparatus is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point at that specific reduced pressure.

## Determination of Enthalpy of Vaporization ( $\Delta H_{\text{vap}}$ )

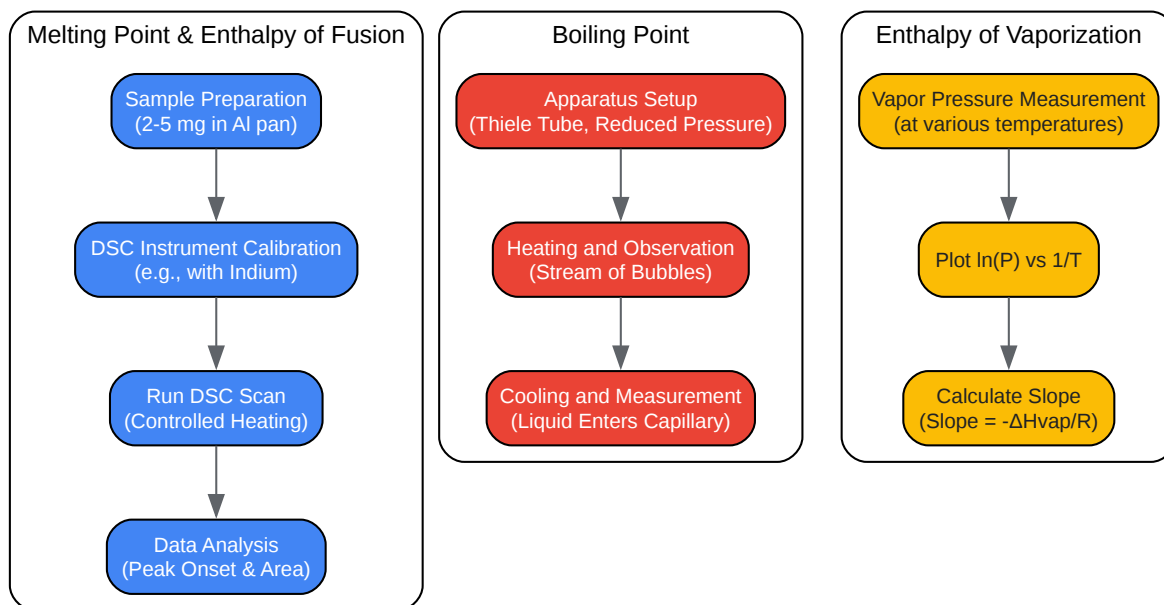
The enthalpy of vaporization can be determined from vapor pressure measurements at different temperatures using the Clausius-Clapeyron equation.

Methodology:

- **Vapor Pressure Measurement:** The vapor pressure of **1,12-dodecanediol** is measured at various temperatures using a static or dynamic method suitable for low-volatility substances.
- **Data Analysis:** The natural logarithm of the vapor pressure ( $\ln P$ ) is plotted against the reciprocal of the absolute temperature ( $1/T$ ). According to the Clausius-Clapeyron equation ( $\ln P = -\Delta H_{\text{vap}}/R * (1/T) + C$ , where  $R$  is the ideal gas constant), the slope of this plot is equal to  $-\Delta H_{\text{vap}}/R$ . From the slope, the enthalpy of vaporization can be calculated.

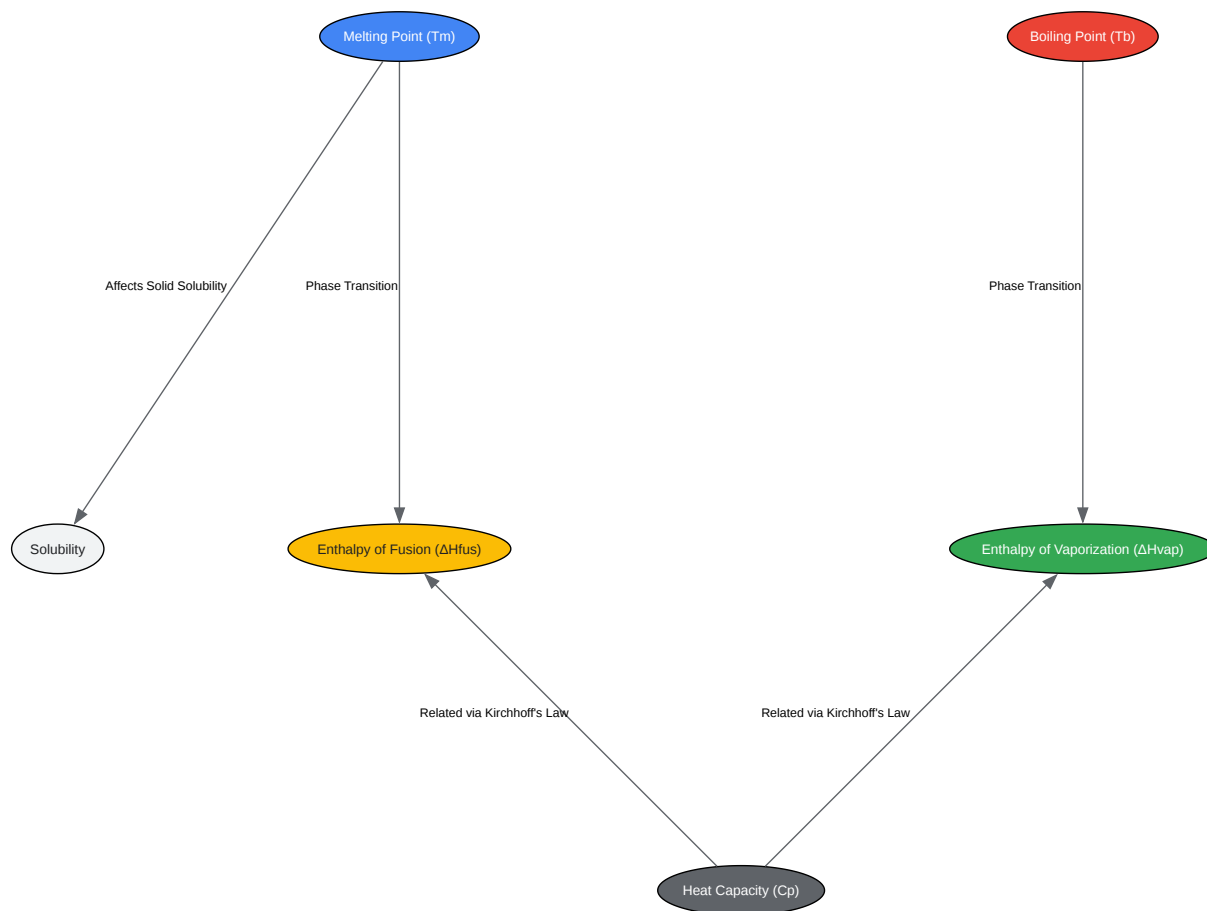
## Visualizations

To better illustrate the concepts and workflows discussed, the following diagrams are provided.



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### Workflow for Determining Thermodynamic Properties



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## References

- 1. 1,12-Dodecanediol [webbook.nist.gov]
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